

# Olfactory Perception of Dodecyl Isobutyrate in Humans: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Dodecyl isobutyrate*

Cat. No.: *B1330305*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Dodecyl isobutyrate** is a fatty acid ester with applications in the flavor and fragrance industry. Understanding its olfactory perception in humans is crucial for its effective utilization and for broader research into the mechanisms of olfaction. This technical guide provides a comprehensive overview of the current knowledge on the olfactory perception of **dodecyl isobutyrate**, including its odor profile, and details the experimental protocols for determining its olfactory detection threshold and identifying the corresponding human olfactory receptors. While specific quantitative data for **dodecyl isobutyrate** is limited in publicly available literature, this guide outlines the established methodologies to acquire such data.

## Physicochemical and Olfactory Properties of Dodecyl Isobutyrate

A summary of the known physicochemical and qualitative olfactory properties of **dodecyl isobutyrate** is presented in Table 1.

Property	Value	Source
Chemical Name	Dodecyl 2-methylpropanoate	The Good Scents Company
CAS Number	6624-71-1	The Good Scents Company
FEMA Number	3452	Flavor Extract Manufacturers Association (FEMA)[ <a href="#">1</a> ]
Molecular Formula	C16H32O2	The Good Scents Company[ <a href="#">2</a> ]
Molecular Weight	256.43 g/mol	The Good Scents Company[ <a href="#">2</a> ]
Appearance	Colorless liquid	The Good Scents Company[ <a href="#">2</a> ]
Odor Description	Faint oily, fatty, fruity	The Good Scents Company[ <a href="#">2</a> ]
Odor Strength	Low	The Good Scents Company[ <a href="#">2</a> ]
Solubility	Insoluble in water, soluble in alcohol	The Good Scents Company[ <a href="#">2</a> ]

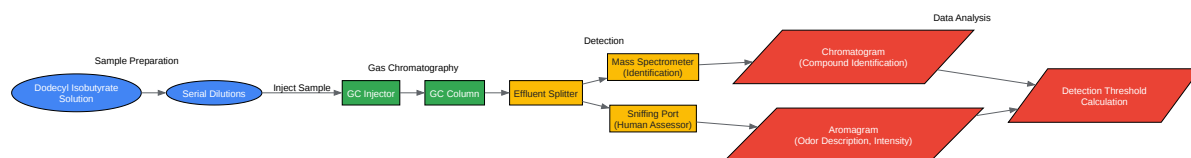
Note: As of the latest literature review, specific quantitative data for the olfactory detection threshold of **dodecyl isobutyrate** in humans has not been found in publicly accessible databases.

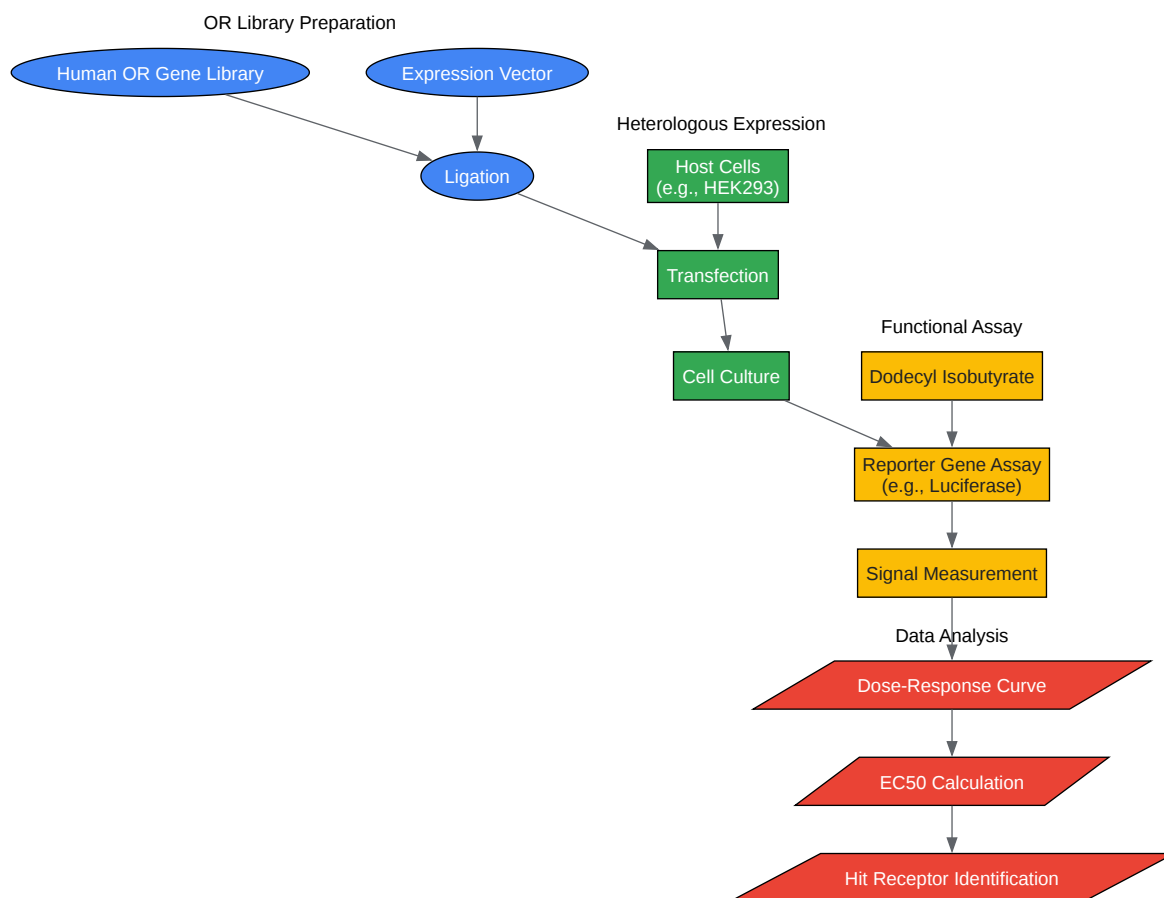
## Experimental Protocols for Olfactory Perception Analysis

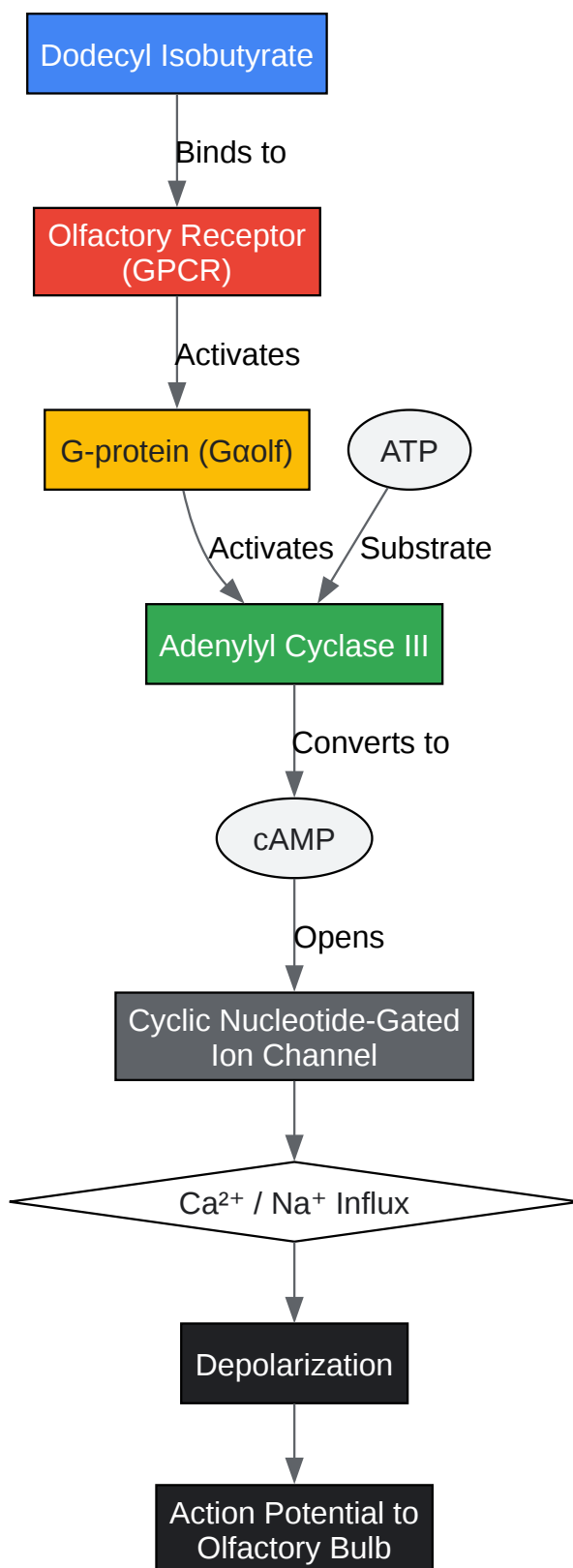
### Determination of Olfactory Detection Threshold

The olfactory detection threshold is the minimum concentration of an odorant that can be detected by a human subject. A standard and widely used method for this determination is Gas Chromatography-Olfactometry (GC-O).

Experimental Workflow for GC-O:







[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. femaflavor.org [femaflavor.org]
- 2. dodecyl isobutyrate, 6624-71-1 [thegoodscentscompany.com]
- To cite this document: BenchChem. [Olfactory Perception of Dodecyl Isobutyrate in Humans: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330305#olfactory-perception-of-dodecyl-isobutyrate-in-humans]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)